

cis-2,5-Dimethyl-pyrrolidine hydrochloride solubility data

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Compound of Interest

Compound Name: *cis-2,5-Dimethyl-pyrrolidine hydrochloride*

CAS No.: 4209-65-8

Cat. No.: B1390754

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Technical Guide: Solubility Profile, Handling, and Purification of cis-2,5-Dimethylpyrrolidine Hydrochloride

Executive Summary

cis-2,5-Dimethylpyrrolidine hydrochloride (CAS: 4209-65-8) is a critical heterocyclic building block in medicinal chemistry, often utilized as a precursor for chiral ligands, organocatalysts, and pharmaceutical intermediates (e.g., bradykinin antagonists).^[1] Unlike its trans-isomer, the cis-isomer possesses a meso structure with a plane of symmetry, rendering it achiral but stereochemically distinct.

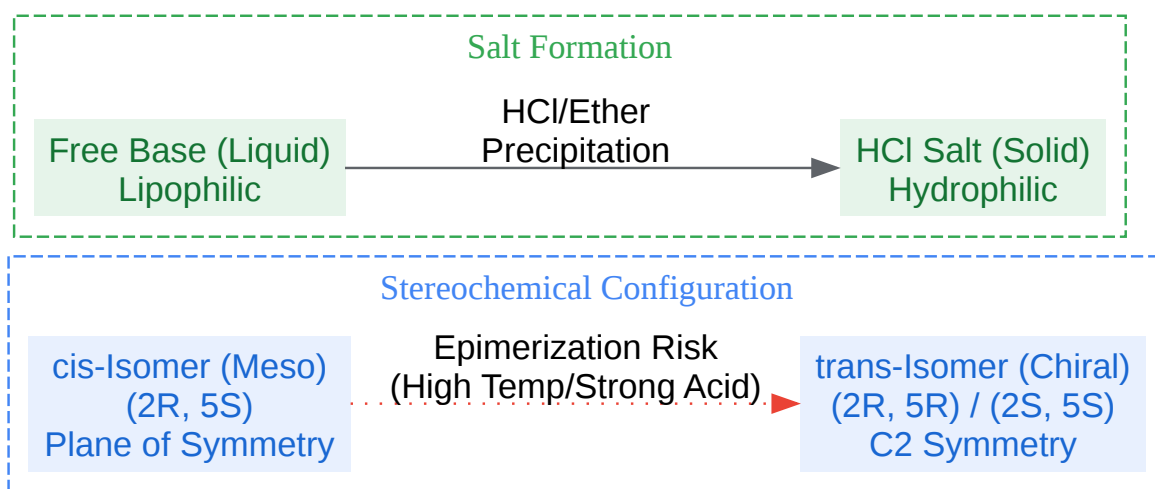
This guide provides a technical analysis of its solubility behavior, physicochemical properties, and rigorous protocols for handling, solubility determination, and purification. It addresses the common challenge of "oiling out" during purification and provides self-validating workflows for researchers.

Physicochemical Identity

Property	Specification
Chemical Name	cis-2,5-Dimethylpyrrolidine hydrochloride
CAS Number	4209-65-8
Molecular Formula	C ₆ H ₁₄ ClN
Molecular Weight	135.64 g/mol
Stereochemistry	(2R,5S)-rel (Meso)
Physical Form	White to off-white crystalline solid
Hygroscopicity	High (Deliquescent upon prolonged exposure)
Melting Point	Distinct from trans-isomer (187-188°C); cis-isomer typically exhibits a lower melting range or sublimation behavior depending on hydration state.

Structural Visualization

The following diagram illustrates the stereochemical configuration and the salt lattice interaction logic.



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Figure 1: Stereochemical relationship and salt formation logic. Note the potential for epimerization under extreme conditions.

Solubility Profile

The solubility of cis-2,5-dimethylpyrrolidine hydrochloride is governed by the ionic interaction between the protonated ammonium center and the chloride counterion. It follows a "Polar-Protic" preference.

Qualitative Solubility Table

Solvent Class	Representative Solvent	Solubility Rating	Operational Context
Protic Polar	Water (H ₂ O)	Freely Soluble	Dissolves instantly; pH of solution is acidic (~4-5).
Protic Polar	Methanol / Ethanol	Soluble	Ideal for dissolving crude solids before recrystallization.
Aprotic Polar	DMSO / DMF	Soluble	Used for reactions; difficult to remove due to high boiling point.
Chlorinated	Dichloromethane (DCM)	Sparingly Soluble	Can solubilize via ion-pairing, but often forms suspensions.
Ethereal	Diethyl Ether / THF	Insoluble	Critical Anti-Solvent. Used to crash out the salt from alcoholic solutions.
Hydrocarbon	Hexanes / Heptane	Insoluble	Used to wash crystals to remove non-polar impurities.

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Critical Insight: The compound is hygroscopic. Exposure to atmospheric moisture can cause the crystalline solid to turn into a sticky gum (deliquescence), altering apparent solubility and weight measurements.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Objective: To define the exact saturation limit (

) in a specific solvent system for process optimization.

- Preparation: Dry a 20 mL scintillation vial and weigh it ().
- Saturation: Add 5.0 mL of the target solvent to a separate flask. Add cis-2,5-dimethylpyrrolidine HCl in 100 mg increments with vigorous stirring at 25°C until undissolved solid persists for >15 minutes.
- Equilibration: Stir the suspension for 4 hours to ensure thermodynamic equilibrium.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into the pre-weighed vial.
- Evaporation: Evaporate the solvent (Rotavap or N₂ stream) and dry the residue in a vacuum oven at 40°C for 12 hours.
- Measurement: Weigh the vial + solid ().
- Calculation:

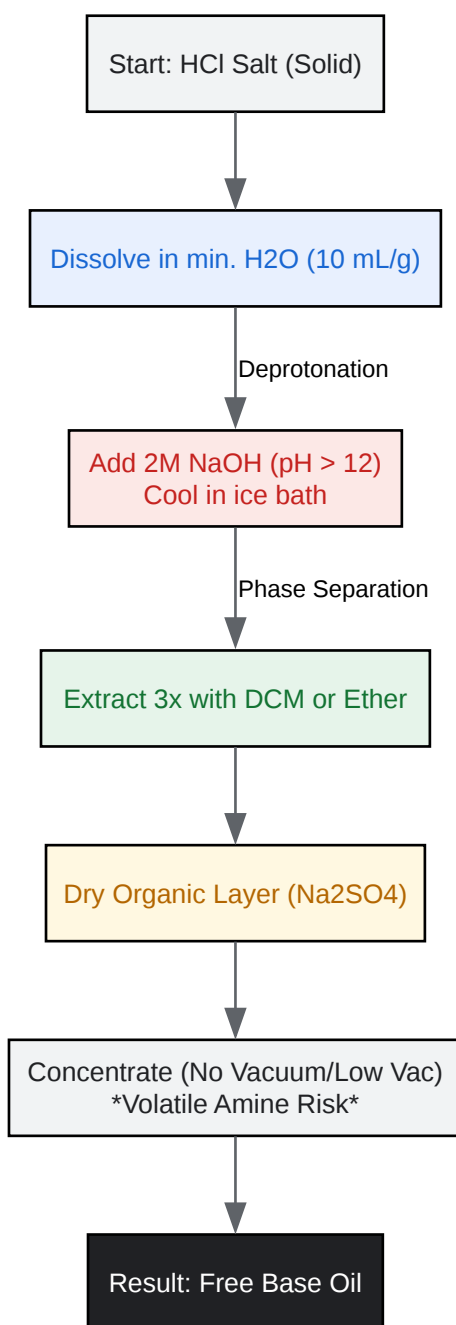
Protocol B: Recrystallization (Purification)

Objective: To purify crude material or recover material from an "oiled out" state.

- Solvent System: Ethanol (Solvent) / Diethyl Ether (Anti-solvent).
- Method:
 - Dissolve the crude salt in the minimum amount of boiling absolute ethanol.
 - If colored impurities are present, treat with activated charcoal and filter hot.
 - Allow the solution to cool to room temperature.^[2]
 - Add diethyl ether dropwise with swirling until a persistent turbidity (cloudiness) appears.
 - Critical Step: Add 1-2 drops of ethanol to clear the solution.
 - Place in a freezer (-20°C) overnight.
 - Collect crystals via cold vacuum filtration and wash with cold ether.

Protocol C: Free Base Liberation

Objective: To convert the salt back to the liquid free base for nucleophilic substitution reactions.



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Figure 2: Workflow for liberating the free amine. Note the volatility risk in the final step.

Handling & Stability

- Storage: Store under an inert atmosphere (Argon/Nitrogen) at 2-8°C.

- Hygroscopicity Management: Always handle in a low-humidity environment or a glovebox if precise stoichiometry is required. If the salt becomes sticky, it can be re-dried in a vacuum oven over P_2O_5 .
- Stability: Stable under acidic and neutral conditions. Avoid strong oxidizers.

References

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